

stability and storage conditions for 4-Pentyloxyphenylboronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Pentyloxyphenylboronic acid**

Cat. No.: **B116131**

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An In-depth Technical Guide to the Stability and Storage of **4-Pentyloxyphenylboronic Acid**

Introduction

4-Pentyloxyphenylboronic acid (also known as 4-Amyloxyphenylboronic acid) is an important organoboron compound widely utilized in organic synthesis. Its primary application lies in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds, a fundamental transformation in the synthesis of complex organic molecules, including pharmaceuticals and advanced materials.^[1] The stability of boronic acids is a critical factor for researchers and drug development professionals, as degradation can lead to inconsistent reaction yields, impurity formation, and a reduction in shelf-life. This guide provides a comprehensive overview of the stability profile, optimal storage conditions, and safe handling procedures for **4-Pentyloxyphenylboronic acid**, supported by experimental protocols and data.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Pentyloxyphenylboronic acid** is presented below.

Property	Value
CAS Number	146449-90-3
Molecular Formula	C ₁₁ H ₁₇ BO ₃
Molar Mass	208.06 g/mol [1] [2]
Appearance	White to Orange to Green powder or crystal [2]
Melting Point	98-100°C [1]
Boiling Point	355.3 ± 44.0 °C (Predicted) [1]
pKa	8.71 ± 0.16 (Predicted) [1]

Stability Profile of 4-Pentyloxyphenylboronic Acid

Arylboronic acids are known to be sensitive to several environmental factors. Understanding these sensitivities is crucial for maintaining the integrity of **4-Pentyloxyphenylboronic acid**.

Key Factors Affecting Stability

- **Moisture and Hydrolysis:** Boronic acids are susceptible to hydrolysis.[\[3\]](#) Water can interact with the compound, potentially leading to the formation of boroxines (anhydrides) or other hydrated species. While the product is often supplied as a mixture containing varying amounts of its anhydride, excessive moisture can promote further degradation.[\[2\]](#) The presence of moisture is a well-documented factor that can affect the stability of solid-state pharmaceuticals and reagents by promoting chemical degradation.[\[4\]](#)[\[5\]](#)
- **Oxygen and Oxidation:** Like most boronic acids, **4-Pentyloxyphenylboronic acid** is sensitive to oxygen.[\[3\]](#) The boronic acid group can be cleaved through oxidative pathways, a common degradation route for these compounds.[\[6\]](#) This necessitates handling and storage under an inert atmosphere to prevent oxidative degradation.
- **Temperature:** Elevated temperatures can accelerate degradation kinetics.[\[7\]](#)[\[8\]](#) Recommended storage temperatures are generally low to minimize the rate of decomposition. Long-term stability studies often reveal that degradation pathways follow Arrhenius kinetics, where reaction rates increase with temperature.[\[9\]](#)

- Light: Exposure to light, particularly UV radiation, can provide the energy to initiate and promote degradation reactions in sensitive organic molecules. Therefore, it is recommended to store **4-Pentyloxyphenylboronic acid** in a dark place.[2]
- pH: The stability of boronic acids can be pH-dependent. Protodeboronation, a key degradation pathway, is known to be rapid under both acidic and basic conditions, while being slowest around a neutral pH.[10]

Primary Degradation Pathways

The degradation of arylboronic acids typically proceeds through two main pathways:

- Deboronation: This is the cleavage of the C-B bond, replacing the boronic acid group with a hydrogen atom. This process, also known as protodeboronation, can be catalyzed by acids, bases, or metal ions.[3][10] Sterically hindered and electron-rich arylboronic acids are particularly prone to this degradation.[3][10]
- Oxidative Degradation: The boronic acid moiety can be oxidized, leading to the cleavage of the C-B bond and formation of a phenol.[6] This is a significant pathway, especially in the presence of oxygen or other oxidizing agents.

The general sensitivity of arylboronic acids suggests that controlling residual levels in Active Pharmaceutical Ingredients (APIs) may become a regulatory concern, as they can be considered potentially genotoxic impurities.[3][10]

Summary of Stability Factors

Factor	Impact on Stability	Recommended Precaution
Moisture	High	Store in a dry, tightly sealed container. Avoid exposure to humidity.
Oxygen	High	Store and handle under an inert atmosphere (e.g., Argon, Nitrogen). [1] [11]
Temperature	Medium-High	Store at recommended cool temperatures (2-8°C or <15°C). [1] [2] Avoid heat.
Light	Medium	Store in a dark place or in an amber vial to protect from light. [2]
Incompatible Materials	High	Avoid contact with strong oxidizing agents, strong acids, and strong bases. [11]

Recommended Storage and Handling

Proper storage and handling are paramount to preserving the quality and ensuring the safety of **4-Pentyloxyphenylboronic acid**.

Storage Conditions

Different suppliers provide slightly varied storage recommendations, but the core principles remain consistent: keep the material cool, dry, and away from air and light.

Supplier/Source	Recommended Storage Temperature	Atmosphere
ChemBK	2-8°C[1]	Under inert gas (Nitrogen or Argon)[1]
TCI Chemicals	Room Temperature (Recommended in a cool and dark place, <15°C)[2]	Not specified, but cool and dark implies protection from degradation factors.
Fisher Scientific	Keep containers tightly closed in a dry, cool and well-ventilated place.[11]	Store under an inert atmosphere.[11]

Based on this data, the optimal storage condition is 2-8°C under an inert atmosphere in a tightly sealed, light-resistant container.

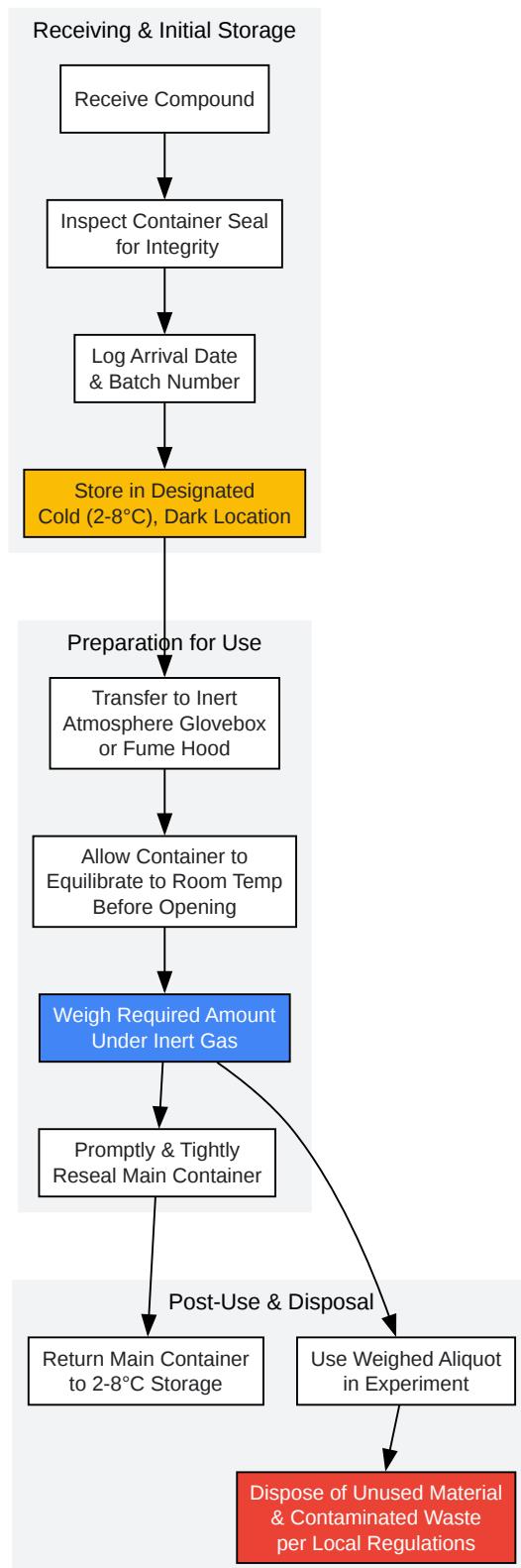
Safe Handling Procedures

4-Pentyloxyphenylboronic acid is classified as an irritant.[1] Adherence to safety protocols is mandatory.

- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and safety goggles or a face shield.[1]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[1]
- Exposure Avoidance: Avoid contact with skin, eyes, and clothing.[1][11] Do not ingest or inhale.[11]
- First Aid:
 - Eyes: In case of contact, rinse immediately and cautiously with plenty of water for several minutes and seek medical advice.[1]
 - Skin: If on skin, wash with plenty of soap and water.[2]

Handling and Storage Workflow

The following diagram illustrates the recommended workflow for managing **4-Pentyloxyphenylboronic acid** from receipt to experimental use.

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Caption: Recommended workflow for handling and storage of **4-Pentyloxyphenylboronic acid**.

Experimental Protocol: Forced Degradation Study

To assess the stability of **4-Pentyloxyphenylboronic acid** under stress conditions, a forced degradation study can be performed. This involves subjecting the compound to harsh conditions and analyzing the resulting degradation.

Objective: To identify the degradation pathways and the susceptibility of **4-Pentyloxyphenylboronic acid** to hydrolysis, oxidation, heat, and light.

Analytical Method: A stability-indicating High-Performance Liquid Chromatography (HPLC) method with UV detection should be developed and validated to separate the parent compound from its potential degradation products.

Materials:

- **4-Pentyloxyphenylboronic acid**
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or Trifluoroacetic acid (for mobile phase)
- Hydrochloric acid (HCl), 1N
- Sodium hydroxide (NaOH), 1N
- Hydrogen peroxide (H_2O_2), 3%
- Class A volumetric flasks and pipettes

Equipment:

- HPLC system with UV detector

- Analytical balance
- pH meter
- Thermostatic oven
- Photostability chamber
- Vortex mixer and/or sonicator

Procedure:

- Stock Solution Preparation:
 - Accurately weigh and dissolve a known amount of **4-Pentyloxyphenylboronic acid** in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water) to prepare a stock solution of approximately 1 mg/mL.
- Stress Conditions:
 - Acid Hydrolysis: Mix 1 mL of stock solution with 1 mL of 1N HCl. Keep at 60°C for 24 hours. After incubation, cool the solution and neutralize with 1N NaOH. Dilute to a final concentration of ~0.1 mg/mL with the mobile phase.
 - Base Hydrolysis: Mix 1 mL of stock solution with 1 mL of 1N NaOH. Keep at 60°C for 4 hours. After incubation, cool the solution and neutralize with 1N HCl. Dilute to a final concentration of ~0.1 mg/mL with the mobile phase.
 - Oxidative Degradation: Mix 1 mL of stock solution with 1 mL of 3% H₂O₂. Keep at room temperature for 24 hours. Dilute to a final concentration of ~0.1 mg/mL with the mobile phase.
 - Thermal Degradation: Store the solid powder in an oven at 70°C for 48 hours. After exposure, prepare a solution of ~0.1 mg/mL in the mobile phase.
 - Photolytic Degradation: Expose the solid powder to light in a photostability chamber according to ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours

and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).

After exposure, prepare a solution of ~0.1 mg/mL in the mobile phase.

- Control Sample: Prepare a solution of the unstressed compound at the same final concentration (~0.1 mg/mL).
- Analysis:
 - Inject all samples (stressed and control) into the HPLC system.
 - Analyze the chromatograms to determine the percentage of the remaining parent compound and the formation of any degradation products. Calculate the mass balance to ensure all major degradants are accounted for.

This protocol provides a framework for systematically evaluating the stability of **4-Pentyloxyphenylboronic acid** and identifying conditions that must be avoided to maintain its integrity.

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- To cite this document: BenchChem. [stability and storage conditions for 4-Pentyloxyphenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b116131#stability-and-storage-conditions-for-4-pentyloxyphenylboronic-acid>]

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